

Application Notes and Protocols for Lipid 15 in LNP Formulations

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Compound of Interest

Compound Name: Lipid 15

Cat. No.: B15073471

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These application notes provide a comprehensive overview of the use of **Lipid 15**, a novel ionizable lipid, in the formulation of lipid nanoparticles (LNPs) for therapeutic applications. The following sections detail the physicochemical characteristics of **Lipid 15**-containing LNPs, provide step-by-step protocols for their preparation and characterization, and summarize their in vivo efficacy in a preclinical model of colon disease.

Introduction to Lipid 15

Lipid 15 is an ionizable lipid that has demonstrated significant potential for the delivery of messenger RNA (mRNA) therapeutics. Its unique chemical structure facilitates high encapsulation efficiency of nucleic acid payloads and promotes effective endosomal escape, leading to robust protein expression in target cells. Notably, LNP formulations incorporating **Lipid 15** have shown a natural tropism towards the colon, making it a promising candidate for the development of therapies for inflammatory bowel disease and colorectal cancer.

Physicochemical Characterization of Lipid 15 LNP Formulations

The composition of LNP formulations can be tailored to optimize delivery efficiency and biodistribution. The following tables summarize the key physicochemical properties of three distinct LNP formulations containing **Lipid 15**: a benchmark formulation (b-LNP) and two formulations with increased concentrations of the helper lipid DSPC (20-n-LNP and 30-n-LNP). For comparison, data for LNPs formulated with the commercially available ionizable lipid SM-102 are also presented.

Formulation	Ionizable Lipid	Molar Ratio (Ionizable Lipid:DS PC:Cholesterol:PEG-DMG)	Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)
b-LNP	Lipid 15	50:10:38.5:1.5	78.98 ± 7.98	< 0.2	Slightly Negative	95.45 ± 4.56
20-n-LNP	Lipid 15	44:20:34.3:1.75	64.04 ± 1.15	< 0.2	Slightly Negative	87.77 ± 0.44
30-n-LNP	Lipid 15	38:30:30:2	64.60 ± 3.68	< 0.2	Slightly Negative	96.6 ± 1.79
SM-102-b-LNP	SM-102	50:10:38.5:1.5	Not Reported	Not Reported	Not Reported	Not Reported
SM-102-30-n-LNP	SM-102	38:30:30:2	Not Reported	Not Reported	Not Reported	Not Reported

In Vivo Efficacy of Lipid 15 LNPs in a DSS-Colitis Mouse Model

To evaluate the therapeutic potential of **Lipid 15** LNPs for colon-specific diseases, a dextran sodium sulfate (DSS)-induced colitis mouse model was utilized. The 30-n-LNP formulation encapsulating mRNA encoding the anti-inflammatory cytokine Interleukin-10 (IL-10) was administered to assess its ability to reduce the pathological burden of colitis.

Treatment Group	Key Findings
30-n-LNP-IL-10 mRNA	Demonstrated a reduction in the pathological burden in colitis-bearing mice. Showed natural targeting toward the inflamed colon while de-targeting clearing organs such as the liver and spleen.
Control Groups	Showed typical signs of severe colitis.

Experimental Protocols

The following are detailed protocols for the preparation and characterization of **Lipid 15**-containing LNPs.

Protocol 1: Preparation of Lipid 15 LNP Formulations

This protocol describes the preparation of b-LNP, 20-n-LNP, and 30-n-LNP formulations using a microfluidic mixing device.

Materials:

- **Lipid 15** (or other ionizable lipid)
- 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)
- Cholesterol
- 1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000 (PEG-DMG)
- Absolute Ethanol
- 25 mM Citrate Buffer (pH 4.5)
- mRNA (e.g., encoding Interleukin-10)
- Microfluidic mixing device and cartridges

Procedure:

- Preparation of Lipid Stock Solutions:
 - Prepare individual stock solutions of **Lipid 15**, DSPC, Cholesterol, and PEG-DMG in absolute ethanol at appropriate concentrations.
- Preparation of the Organic Phase (Lipid Mixture):
 - For each formulation (b-LNP, 20-n-LNP, 30-n-LNP), mix the lipid stock solutions in the molar ratios specified in the table above to a final total lipid concentration of 6 mM in absolute ethanol.
 - Heat the lipid mixture to 55°C.
- Preparation of the Aqueous Phase:
 - Dissolve the mRNA payload in 25 mM citrate buffer (pH 4.5) to the desired concentration.
- LNP Formulation using Microfluidics:
 - Set up the microfluidic mixing device according to the manufacturer's instructions.
 - Load the heated organic phase (lipid mixture) and the aqueous phase (mRNA solution) into separate syringes.
 - Pump the two phases through the microfluidic cartridge at a defined flow rate ratio (e.g., 3:1 aqueous to organic) and total flow rate.
 - Collect the resulting LNP dispersion.
- Downstream Processing:
 - Dialyze the LNP dispersion against phosphate-buffered saline (PBS) pH 7.4 to remove ethanol and raise the pH.
 - Sterile filter the final LNP formulation through a 0.22 µm filter.
 - Store the LNPs at 4°C.

Protocol 2: Characterization of Lipid 15 LNPs

This protocol outlines the methods for determining the physicochemical properties of the prepared LNPs.

1. Particle Size and Polydispersity Index (PDI) Measurement:

- Instrument: Dynamic Light Scattering (DLS) instrument.
- Procedure:
 - Dilute the LNP formulation in PBS to an appropriate concentration.
 - Transfer the diluted sample to a disposable cuvette.
 - Measure the particle size and PDI using the DLS instrument at 25°C.
 - Perform measurements in triplicate.

2. Zeta Potential Measurement:

- Instrument: DLS instrument with a zeta potential measurement capability.
- Procedure:
 - Dilute the LNP formulation in 10 mM NaCl solution.
 - Load the sample into a folded capillary cell.
 - Measure the electrophoretic mobility and calculate the zeta potential.
 - Perform measurements in triplicate.

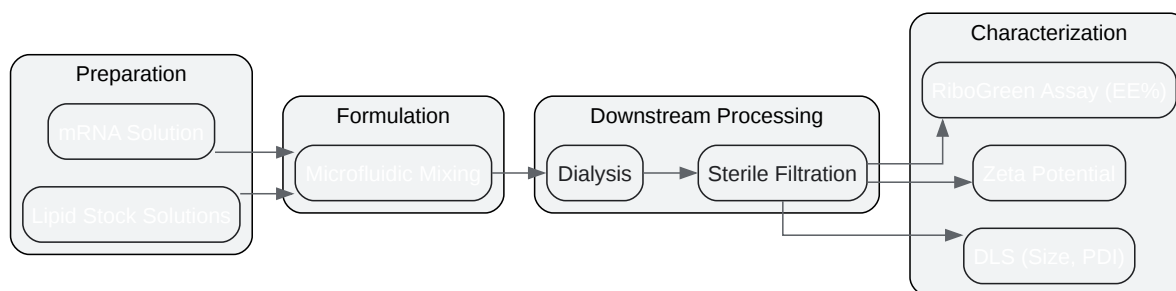
3. mRNA Encapsulation Efficiency Quantification:

- Assay: Quant-iT RiboGreen RNA Assay Kit or a similar fluorescence-based assay.
- Procedure:

- Prepare two sets of LNP samples.
- To one set, add a lysis buffer (e.g., 2% Triton X-100) to disrupt the LNPs and release the encapsulated mRNA (total RNA).
- To the other set, add a buffer without detergent to measure the amount of free (unencapsulated) RNA.
- Add the RiboGreen reagent to both sets of samples and to a series of RNA standards of known concentrations.
- Measure the fluorescence intensity using a plate reader (excitation ~480 nm, emission ~520 nm).
- Calculate the concentration of total RNA and free RNA from the standard curve.
- Calculate the encapsulation efficiency using the following formula: Encapsulation Efficiency (%) = $[(\text{Total RNA} - \text{Free RNA}) / \text{Total RNA}] \times 100$

Visualizations

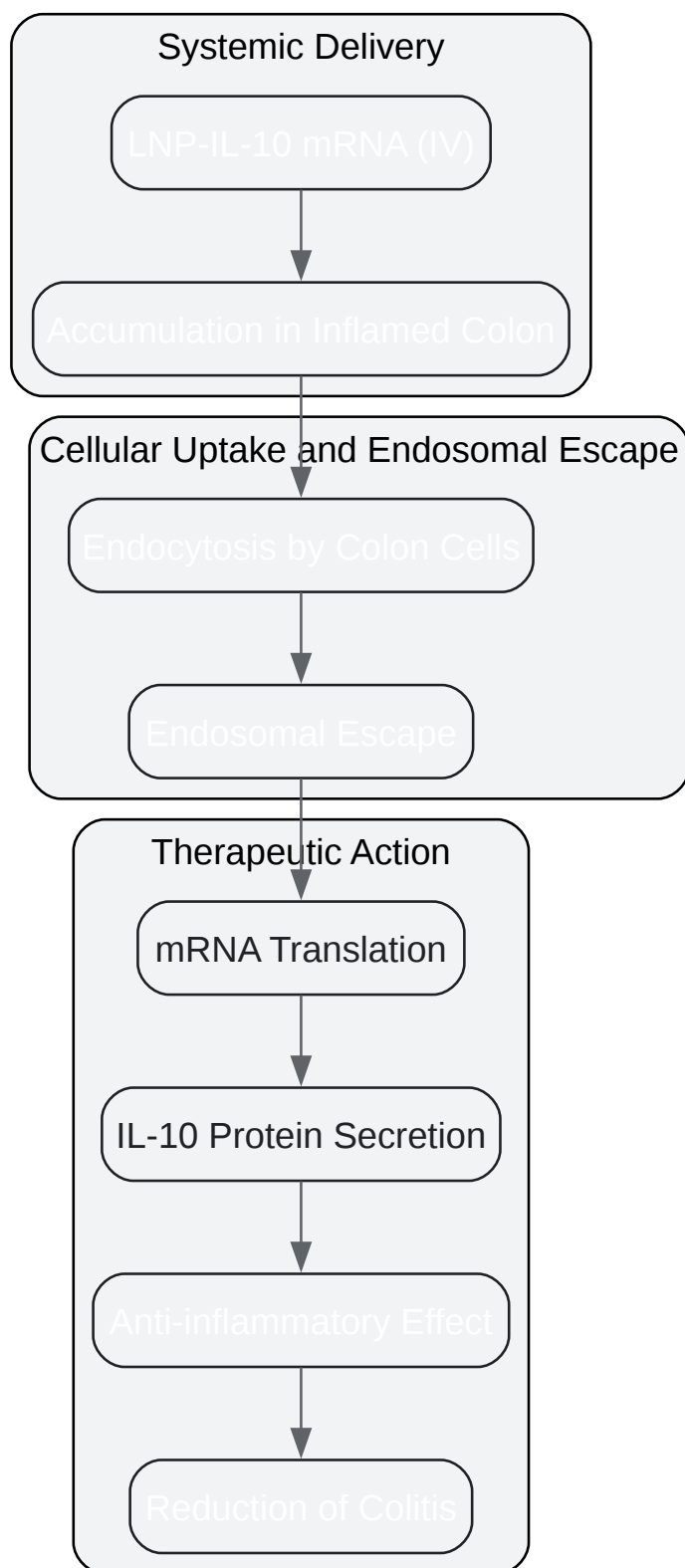
Experimental Workflow for LNP Formulation and Characterization



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Caption: LNP Formulation and Characterization Workflow.

LNP-Mediated mRNA Delivery and Therapeutic Action in Colon Inflammation



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Caption: LNP Delivery and Therapeutic Action in Colon.

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